

Scalable Synthesis Methods for Iodinated Isoxazole Intermediates

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Compound of Interest

Compound Name: (4-Iodo-3-methylisoxazol-5-yl)methanol

CAS No.: 1380519-89-0

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Introduction

The isoxazole ring is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates due to its favorable metabolic stability and ability to act as a bioisostere for other functional groups.[1][2][3][4] Iodinated isoxazoles, in particular, are highly valuable intermediates in drug discovery and development. The carbon-iodine bond serves as a versatile synthetic handle for introducing molecular complexity through a variety of transition metal-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, and Heck couplings.[5][6][7][8][9] This allows for the rapid generation of diverse compound libraries, accelerating the structure-activity relationship (SAR) studies that are critical for optimizing lead compounds.

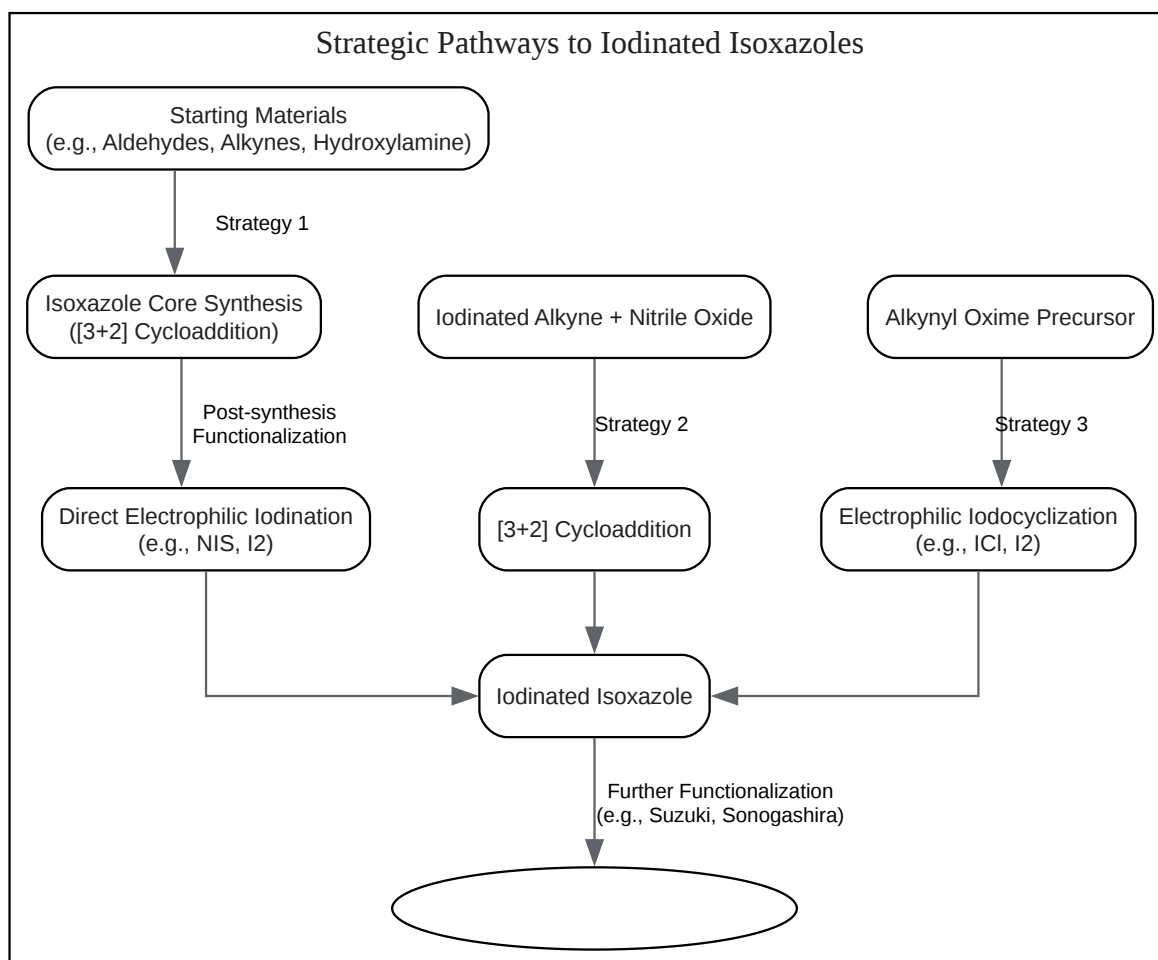
The development of robust, efficient, and scalable synthetic routes to iodinated isoxazoles is therefore a key objective for process chemistry and drug development teams. This guide provides a detailed overview of field-proven, scalable methods for the synthesis of these crucial intermediates, focusing on the underlying chemical principles, practical experimental protocols, and considerations for large-scale production.

Core Synthetic Strategies: A Comparative Overview

Three primary strategies have emerged as the most reliable and scalable for the synthesis of iodinated isoxazoles. The choice of strategy often depends on the desired substitution pattern, the availability of starting materials, and the overall cost-effectiveness of the route.

- **Direct Electrophilic Iodination of Pre-formed Isoxazoles:** This is arguably the most straightforward approach, involving the synthesis of the isoxazole core followed by a regioselective iodination step. It is often preferred when the parent isoxazole is readily accessible.
- **[3+2] Cycloaddition using Iodinated Precursors:** This strategy builds the iodinated isoxazole ring in a single step by reacting a nitrile oxide with an iodinated alkyne. This can be highly efficient, providing direct access to the target molecule.[\[1\]](#)[\[5\]](#)
- **Electrophilic Iodocyclization:** This elegant method involves the intramolecular cyclization of a suitably functionalized acyclic precursor, such as an alkynyl oxime, in the presence of an electrophilic iodine source to form the iodinated isoxazole ring directly.[\[3\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)

The following diagram illustrates these strategic pathways.



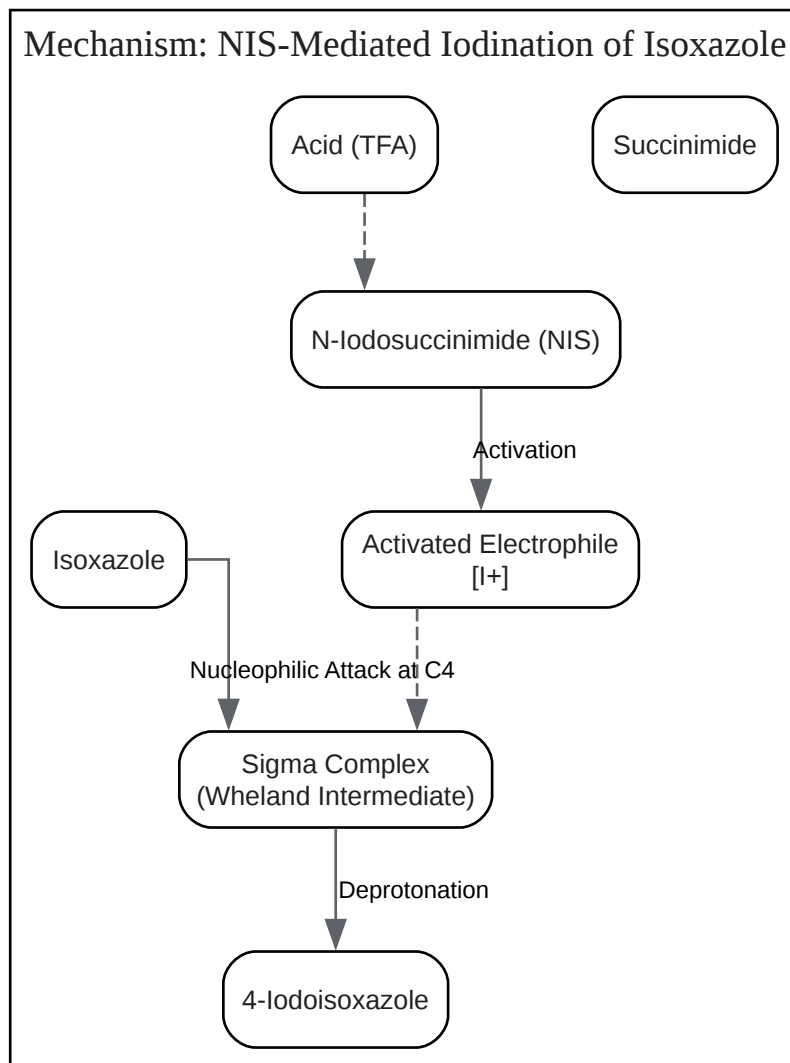
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Caption: Overview of primary synthetic strategies for iodinated isoxazoles.

Strategy 1: Direct Electrophilic Iodination of Pre-formed Isoxazoles

This method is highly effective for producing 4-iodoisoxazoles, which are common building blocks. The reaction typically employs N-iodosuccinimide (NIS) as a mild and selective iodinating agent, often in the presence of an acid catalyst.

Causality and Mechanistic Insight: The isoxazole ring is an electron-rich heterocycle, but less so than pyrrole or furan. The C4 position is generally the most nucleophilic and thus the most susceptible to electrophilic substitution. An acid catalyst, such as trifluoroacetic acid (TFA), protonates the isoxazole nitrogen, which further activates the ring towards electrophilic attack by the iodonium species generated from NIS.



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Caption: Simplified mechanism for the electrophilic iodination at the C4 position.

Protocol 1: Scalable Synthesis of a 3,5-Disubstituted-4-Iodoisoxazole

This protocol describes the iodination of a generic 3,5-disubstituted isoxazole using NIS and TFA, a method that has been proven to be robust and high-yielding.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Materials and Reagents

Reagent/Material	Grade	Supplier	Notes
3,5-Disubstituted Isoxazole	>98%	Commercial	Starting material.
N-Iodosuccinimide (NIS)	>98%	Commercial	Light-sensitive, store in a dark container.
Trifluoroacetic Acid (TFA)	Reagent	Commercial	Corrosive and hygroscopic.
Dichloromethane (DCM)	Anhydrous	Commercial	Use a dry solvent for best results.
Saturated NaHCO ₃ Solution	-	Lab Prepared	For quenching.
Saturated Na ₂ S ₂ O ₃ Solution	-	Lab Prepared	To remove excess iodine.
Anhydrous MgSO ₄ or Na ₂ SO ₄	-	Lab Prepared	For drying.

Step-by-Step Procedure

- **Reaction Setup:** To a clean, dry, three-necked round-bottom flask equipped with a magnetic stirrer, a nitrogen inlet, and a thermometer, add the 3,5-disubstituted isoxazole (1.0 eq).
- **Dissolution:** Add anhydrous dichloromethane (DCM) to dissolve the starting material completely. A typical concentration is 0.2-0.5 M.
- **Addition of NIS:** Add N-Iodosuccinimide (1.05-1.1 eq) to the solution in one portion at room temperature. The causality here is to use a slight excess of the iodinating agent to ensure complete conversion of the starting material.

- **Catalyst Addition:** Slowly add trifluoroacetic acid (TFA, 2-3 eq) dropwise to the stirred mixture. An exotherm may be observed; maintain the temperature below 30 °C. The acid activates the NIS and the isoxazole ring.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the reaction progress by TLC or LC-MS until the starting material is fully consumed (typically 1-4 hours).
- **Quenching:** Upon completion, carefully pour the reaction mixture into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate (NaHCO_3). The purpose is to neutralize the TFA.
- **Work-up:** Extract the aqueous layer with DCM (2x). Combine the organic layers and wash sequentially with saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) to remove any residual iodine (indicated by the disappearance of any purple/brown color), and then with brine.
- **Drying and Concentration:** Dry the combined organic layers over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** The crude 4-iodoisoxazole can be purified by recrystallization (e.g., from ethanol or a hexane/ethyl acetate mixture) or by column chromatography on silica gel. For large-scale operations, recrystallization is often the more scalable and cost-effective method.

Quantitative Data (Representative)

Starting Material	Scale	NIS (eq)	TFA (eq)	Time (h)	Yield (%)	Purity (LCMS)
3-phenyl-5-methylisoxazole	10 g	1.1	2.5	2	92	>98%
3-(4-chlorophenyl)-5-methylisoxazole	10 g	1.1	2.5	2.5	89	>97%

Strategy 2: [3+2] Cycloaddition using Iodinated Precursors

This approach provides a convergent synthesis by constructing the iodinated ring system in one key step. It is particularly useful for synthesizing 5-iodoisoxazoles, which are not readily accessible via direct iodination. The key is the reaction of an in situ generated nitrile oxide with a stable, pre-formed iodoalkyne.^[5]

Protocol 2: Synthesis of a 3-Aryl-5-Iodoisoxazole

This protocol is adapted from a procedure involving the cycloaddition of a nitrile oxide (generated from an oxime chloride) with iodoacetylene.^[5]

Materials and Reagents

Reagent/Material	Grade	Supplier	Notes
Aryl Aldoxime	>98%	Commercial	Starting material for nitrile oxide.
N-Chlorosuccinimide (NCS)	>98%	Commercial	For converting aldoxime to hydroximoyl chloride.
Iodoacetylene	-	Prepared in situ	Highly reactive and potentially unstable.
Tributyl(ethynyl)tin	>97%	Commercial	Precursor for iodoacetylene.
Iodine (I ₂)	>99%	Commercial	
Triethylamine (TEA)	>99%	Commercial	Base to generate nitrile oxide.
Tetrahydrofuran (THF)	Anhydrous	Commercial	Reaction solvent.

Step-by-Step Procedure

- **Preparation of Hydroximoyl Chloride (Part A):** In a flask, dissolve the aryl aldoxime (1.0 eq) in a suitable solvent like DMF or chloroform. Add N-Chlorosuccinimide (1.05 eq) portion-wise while maintaining the temperature at 0-10 °C. Stir until the conversion is complete (monitored by TLC). This intermediate is often used directly without isolation.
- **In situ Generation of Iodoacetylene (Part B):** In a separate, dry, and inerted (N₂) reaction vessel, dissolve tributyl(ethynyl)tin (1.0 eq) in anhydrous THF. Cool the solution to -78 °C (dry ice/acetone bath). Add a solution of iodine (I₂, 1.0 eq) in THF dropwise. The reaction is rapid. The resulting solution of iodoacetylene is used immediately in the next step. The causality for in situ generation is due to the thermal instability of iodoacetylene.[5]
- **Cycloaddition Reaction (Part C):** To the solution of the hydroximoyl chloride from Part A in a solvent like THF, add the cold iodoacetylene solution from Part B via cannula transfer.
- **Nitrile Oxide Generation:** Cool the combined mixture to 0 °C and add triethylamine (TEA, 1.5-2.0 eq) dropwise. The TEA acts as a base to dehydrochlorinate the hydroximoyl chloride, generating the nitrile oxide in situ. This highly reactive 1,3-dipole immediately undergoes cycloaddition with the iodoacetylene.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring by LC-MS.
- **Work-up and Purification:** After completion, quench the reaction with water and extract with ethyl acetate. The organic layer is washed with brine, dried, and concentrated. The crude product, which will contain tributyltin byproducts, requires purification by column chromatography on silica gel.

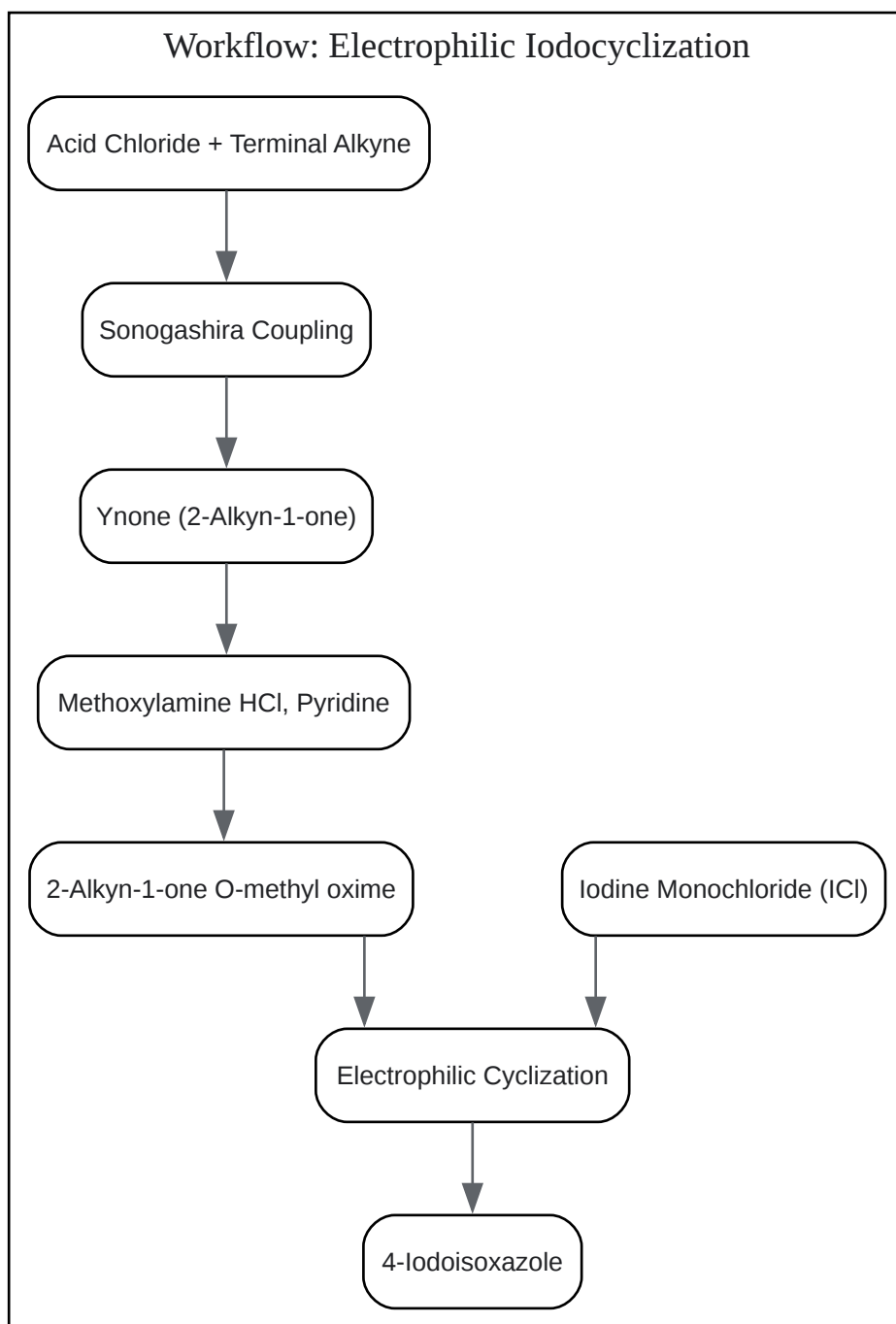
Scalability Considerations:

- **Reagent Cost:** Tributyl(ethynyl)tin is expensive, which can be a significant drawback for large-scale synthesis.
- **Toxicity:** Organotin compounds are toxic and require careful handling and waste disposal.
- **Purification:** Removing tin byproducts on a large scale can be challenging.

- Alternative Iodoalkynes: For scalability, exploring the use of more stable and less expensive iodoalkynes is recommended.

Strategy 3: Electrophilic Iodocyclization

This method provides an efficient route to 4-iodoisoxazoles from readily available 2-alkyn-1-one O-methyl oximes. The reaction proceeds under mild conditions and often with high regioselectivity. Iodine monochloride (ICl) has been identified as a particularly effective electrophile for this transformation, outperforming molecular iodine (I_2).[\[3\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)



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Caption: General workflow for synthesizing 4-iodoisoxazoles via iodocyclization.

Protocol 3: Synthesis of a 3,5-Disubstituted-4-Iodoisoxazole via Iodocyclization

This protocol is based on the highly efficient ICl-induced cyclization of 2-alkyn-1-one O-methyl oximes.^{[7][9]}

Materials and Reagents

Reagent/Material	Grade	Supplier	Notes
2-Alkyn-1-one O-methyl oxime	>98%	Synthesized	Precursor, typically as the Z-isomer.
Iodine Monochloride (ICl)	1.0 M in DCM	Commercial	Highly corrosive and moisture-sensitive.
Dichloromethane (DCM)	Anhydrous	Commercial	Reaction solvent.
Saturated NaHCO ₃ Solution	-	Lab Prepared	For quenching.
Saturated Na ₂ S ₂ O ₃ Solution	-	Lab Prepared	To remove excess iodine.

Step-by-Step Procedure

- **Precursor Synthesis:** The 2-alkyn-1-one O-methyl oxime starting material is typically prepared in two steps: a) Sonogashira coupling of an acid chloride with a terminal alkyne to form the ynone, and b) condensation of the ynone with methoxylamine hydrochloride. Ensuring selective formation of the Z-isomer of the oxime is crucial for efficient cyclization.^[9]
- **Reaction Setup:** Dissolve the 2-alkyn-1-one O-methyl oxime (1.0 eq) in anhydrous DCM in a dry, inerted (N₂) flask at 0 °C (ice bath).
- **Addition of ICl:** Add a solution of iodine monochloride (1.1 eq, 1.0 M in DCM) dropwise to the stirred solution. The reaction is often rapid. The causality for using ICl is its higher electrophilicity compared to I₂, leading to faster reaction times and higher yields.^[9]
- **Reaction Monitoring:** Stir the reaction at 0 °C and allow it to warm to room temperature. Monitor the reaction by TLC or LC-MS until completion (often within 30-60 minutes).

- **Quenching and Work-up:** Quench the reaction by adding saturated aqueous NaHCO_3 , followed by saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$. Separate the layers and extract the aqueous phase with DCM.
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- **Purification:** Purify the resulting 4-iodoisoxazole by flash chromatography on silica gel or by recrystallization.

Quantitative Data (Representative)

O-methyl oxime Precursor	Scale	ICl (eq)	Time (min)	Yield (%)	Purity (NMR)
4-phenyl-1-(p-tolyl)but-3-yn-2-one oxime	5 g	1.1	30	95	>99%
1,4-diphenylbut-3-yn-2-one oxime	5 g	1.1	30	91	>98%

Safety and Handling Considerations for Iodination Reactions

While these protocols do not use radioactive iodine, chemical safety is paramount, especially during scale-up.

- **Iodinating Agents:** NIS and ICl are corrosive and oxidizing. Handle them in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.

- Solvents: Anhydrous solvents like DCM and THF are flammable and should be handled away from ignition sources.
- Acids: Trifluoroacetic acid (TFA) is highly corrosive and can cause severe burns. Handle with extreme care.
- Quenching: The quenching of acidic reaction mixtures with bicarbonate is an exothermic process that releases CO₂ gas. Perform this step slowly and with adequate venting to avoid pressure buildup.
- Waste Disposal: Dispose of all chemical waste, especially solutions containing tin or iodine, according to institutional and local environmental regulations.

For any work involving radioactive isotopes like I-125, stringent safety protocols must be followed in designated laboratories under the supervision of a Radiation Safety Officer.^{[14][15][16][17][18]} This includes the use of shielding, specialized hoods with charcoal filters, and regular monitoring for contamination and personnel exposure.^{[15][16]}

Conclusion

Iodinated isoxazoles are indispensable intermediates for the synthesis of complex molecules in the pharmaceutical and agrochemical industries. The choice of synthetic strategy—direct iodination, cycloaddition with iodinated precursors, or electrophilic iodocyclization—should be guided by factors such as the desired substitution pattern, cost of goods, and scalability. The direct iodination of pre-formed isoxazoles with NIS and the electrophilic iodocyclization of alkynyl oximes with ICI stand out as particularly robust, high-yielding, and scalable methods for producing valuable 4-iodoisoxazole intermediates. By understanding the underlying chemical principles and adhering to detailed, optimized protocols, researchers and drug development professionals can efficiently and safely produce these critical building blocks on a scale sufficient for their discovery and development needs.

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